

Personal protective equipment for handling Humulone

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Compound of Interest

Compound Name: Humulone

Cat. No.: B191422

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Essential Safety and Handling Guide for Humulone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Humulone** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant laboratory practices.

Chemical and Physical Properties

The following table summarizes the key quantitative data for **Humulone**.

| Property | Value | Citations |
|------------------------------|--|---|
| CAS Number | 26472-41-3 | [1] [2] [3] |
| Molecular Formula | C ₂₁ H ₃₀ O ₅ | [1] [2] [4] |
| Molecular Weight | 362.46 g/mol | [1] [2] [3] [4] |
| Occupational Exposure Limits | No data available | [1] [5] |

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to minimize exposure and ensure personal safety when handling **Humulone**.

| Body Part | Required PPE | Specifications and Standards | Citations |
|-------------|-----------------------------------|---|---|
| Eyes/Face | Safety Goggles and/or Face Shield | Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield offers additional protection against splashes. | [5] [6] [7] |
| Hands | Chemical-Resistant Gloves | Wear chemical impermeable gloves. Neoprene-based or other heavy-duty gloves rated for chemical handling are recommended. | [1] [6] [8] |
| Body | Protective Clothing | Impervious clothing, such as a lab coat, long-sleeved jacket and trousers, or a protective suit, is required. | [6] [7] |
| Respiratory | Respirator | A suitable respirator should be used in areas with inadequate ventilation or when dust/aerosols may be generated. A full-face respirator may be necessary if exposure limits are exceeded or irritation is experienced. | [1] [6] |

Experimental Protocols: Handling and Disposal

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure the work area is well-ventilated, preferably within a chemical fume hood.[\[1\]](#)
 - Confirm that a safety shower and eyewash station are accessible.[\[1\]](#)
 - Don all required personal protective equipment as specified in the table above.
- Handling:
 - Avoid direct contact with skin and eyes.[\[1\]](#)
 - Take measures to prevent the formation of dust and aerosols during handling.[\[1\]](#)[\[6\]](#)
 - Avoid inhalation of any dust or vapors.[\[1\]](#)
 - When using **Humulone**, do not eat, drink, or smoke in the laboratory area.[\[1\]](#)
 - Keep the container tightly sealed when not in use.[\[1\]](#)
 - Store away from direct sunlight and sources of ignition.[\[1\]](#) Recommended storage is at -20°C for powder or -80°C when in solvent.[\[1\]](#)
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)
 - Decontaminate all work surfaces and equipment used during the procedure.
 - Properly remove and dispose of or decontaminate PPE.

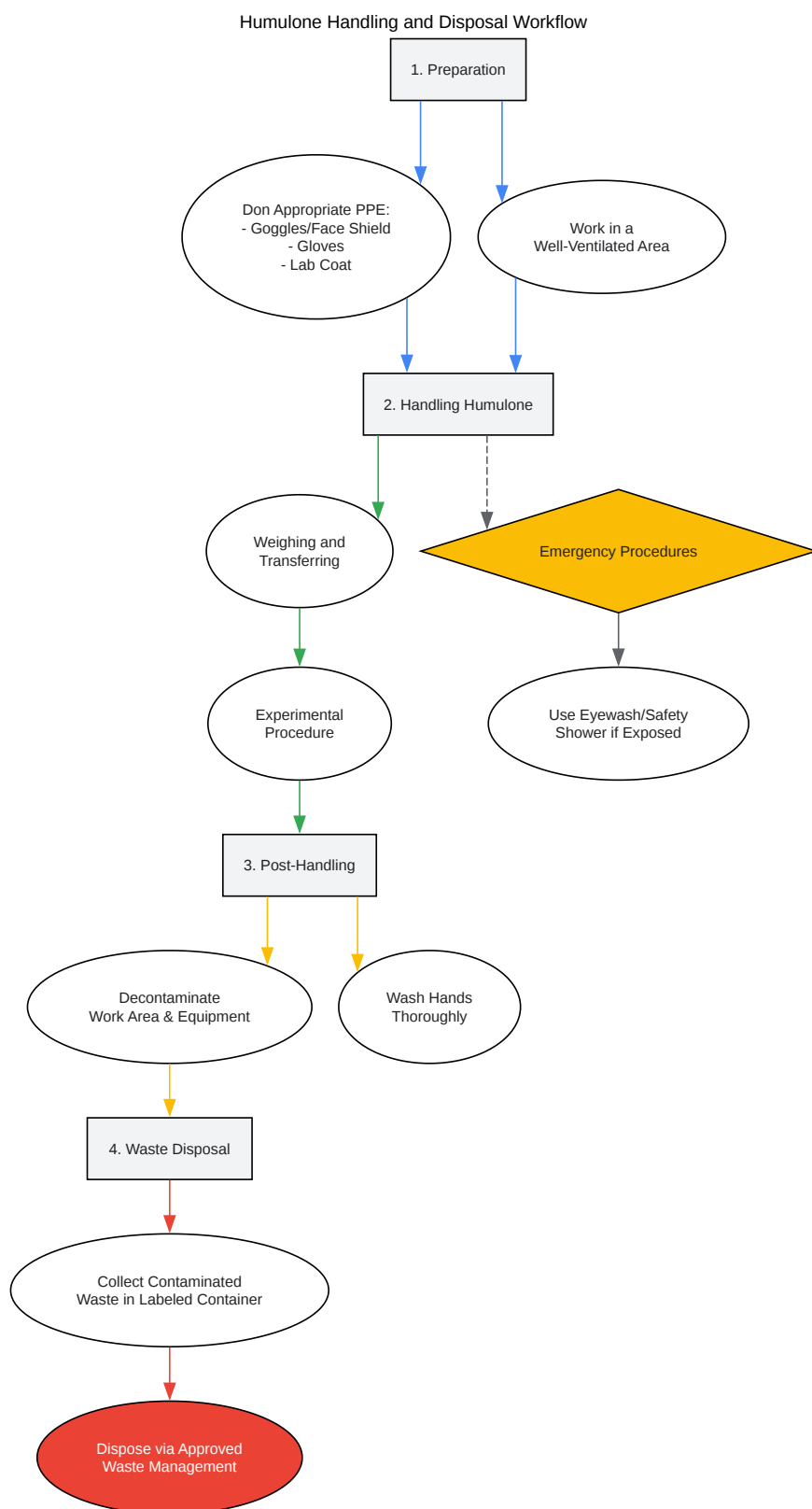
Disposal Plan

- Waste Collection: All **Humulone** waste and contaminated materials (e.g., gloves, wipes) should be collected in a suitable, closed container labeled for chemical waste.[\[5\]](#)

- Environmental Precaution: Avoid releasing **Humulone** into the environment, including drains, water courses, or the soil.^[1] Any spillage should be collected immediately.^[1]
- Final Disposal: Dispose of the waste container through an approved waste disposal plant, adhering to all local, regional, and national regulations.^[1]^[9]

Workflow for Handling Humulone

The following diagram illustrates the procedural workflow for the safe handling and disposal of **Humulone**.



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